

# Applications of Disperse Red 151 in Polyester Dyeing: Application Notes and Protocols

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## Compound of Interest

Compound Name: Disperse red 151

Cat. No.: B1619698

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## Introduction

**Disperse Red 151**, identified by C.I. 26130 and CAS number 70210-08-1, is a double azo disperse dye utilized for imparting a brilliant red hue to polyester fibers.[1][2] As a non-ionic dye with low water solubility, its application to hydrophobic polyester fibers requires specific dyeing methodologies to ensure optimal dye uptake, levelness, and fastness properties.[3][4] This document provides detailed application notes and experimental protocols for the use of **Disperse Red 151** in polyester dyeing, targeting research and development applications.

## Physicochemical Properties

Property	Value
C.I. Name	Disperse Red 151
C.I. Number	26130
CAS Number	70210-08-1[1]
Molecular Formula	C <sub>27</sub> H <sub>25</sub> N <sub>5</sub> O <sub>5</sub> S[1]
Molecular Weight	531.58 g/mol [1]
Chemical Class	Double Azo[1]
Solubility	Low water solubility, applied as a fine aqueous dispersion.[3][4]
Application	Polyester Dyeing[1]

## Fastness Properties on Polyester

The following table summarizes the fastness properties of **Disperse Red 151** on polyester fabric according to ISO standards. The ratings are on a scale of 1 to 5, with 5 representing the highest fastness.

Fastness Test	Fading	Staining
ISO Light Fastness	5	-
ISO Washing Fastness	4-5	4-5
ISO Perspiration Fastness	5	5
ISO Ironing Fastness	4-5	3-4

(Data sourced from World dye variety)[1]

## Experimental Protocols

Two primary methods for applying **Disperse Red 151** to polyester are High-Temperature Exhaust Dyeing and the Thermosol Process.

## High-Temperature Exhaust Dyeing

This batchwise process is suitable for dyeing polyester in various forms, including loose fiber, yarn, and fabric. The high temperature is necessary to swell the polyester fibers, allowing the dye molecules to penetrate the fiber structure.[3]

### Materials and Reagents:

- Polyester substrate
- **Disperse Red 151**
- Dispersing agent (anionic)
- Acetic acid (or a suitable pH buffer like ammonium sulfate and formic acid)
- Deionized water

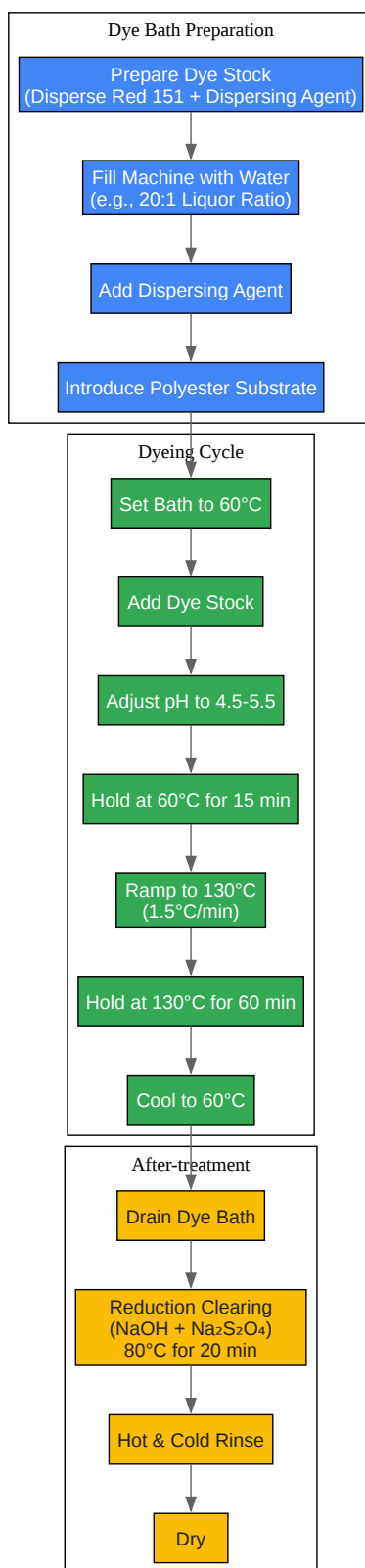
### Equipment:

- High-temperature dyeing machine (e.g., jet, beaker dyeing machine)
- pH meter
- Standard laboratory glassware

### Protocol:

- Dye Bath Preparation:
  - Prepare a dye stock dispersion by pasting the required amount of **Disperse Red 151** with a small amount of dispersing agent and cold deionized water.
  - Make up the final volume with warm water (40-50°C).
  - Fill the dyeing machine with water (Liquor to Goods Ratio, e.g., 20:1).
  - Add a suitable dispersing agent (e.g., 0.5 g/L).

- Add the polyester substrate to the bath.
- Dyeing Cycle:
  - Set the initial temperature of the dye bath to 60°C.[3]
  - Add the prepared dye stock dispersion to the bath.
  - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[3]
  - Hold at 60°C for 15 minutes to ensure even dye distribution.[3]
  - Raise the temperature to 130°C at a rate of 1.5°C per minute.
  - Maintain the temperature at 130°C for 60 minutes.[3]
  - Cool the dye bath down to 60°C as rapidly as possible.[3]
- After-treatment (Reduction Clearing):
  - Drain the dye bath.
  - Prepare a new bath containing:
    - Caustic Soda (NaOH): 2 g/L
    - Sodium Hydrosulphite (Na<sub>2</sub>S<sub>2</sub>O<sub>4</sub>): 2 g/L
  - Treat the dyed material at 80°C for 15-20 minutes.
  - Rinse the material thoroughly with hot and then cold water.
  - Dry the dyed polyester.



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Caption: High-Temperature Exhaust Dyeing Workflow for **Disperse Red 151** on Polyester.

## Thermosol Dyeing Process

The Thermosol method is a continuous process ideal for dyeing polyester fabrics, particularly in polyester/cotton blends.[3] It involves padding the fabric with the dye dispersion, drying, and then fixing the dye at a high temperature.

Materials and Reagents:

- Polyester fabric
- **Disperse Red 151**
- Dispersing agent
- Thickener (optional, for print-padding)
- Migration inhibitor (recommended)
- Acetic acid

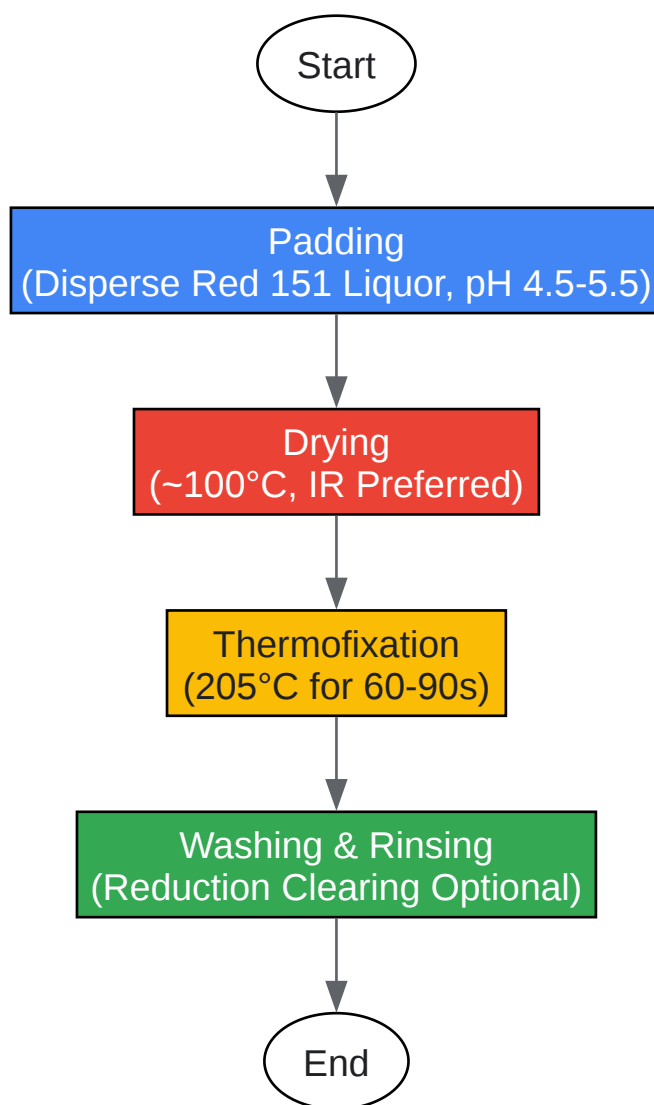
Equipment:

- Padding mangle
- Infrared or hot flue dryer
- Thermosol unit (baking chamber)
- Washing and rinsing range

Protocol:

- Padding:
  - Prepare a padding liquor containing **Disperse Red 151**, a dispersing agent, a migration inhibitor, and acetic acid to maintain a pH of 4.5-5.5.
  - Pad the polyester fabric through the liquor using a padding mangle to achieve a uniform wet pick-up (e.g., 60-70%).

- Drying:
  - Dry the padded fabric immediately at a temperature of around 100°C.[3] Infrared drying is often preferred to minimize dye migration.[3]
- Thermofixation:
  - Pass the dried fabric through a Thermosol unit at a high temperature, typically 205°C, for 60-90 seconds.[3][5] This high temperature causes the dye to sublime and diffuse into the polyester fibers.
- After-treatment:
  - Wash the fabric to remove any unfixed dye and auxiliary chemicals. This may include a reduction clearing step as described in the exhaust dyeing method to improve fastness.[3]
  - Rinse and dry the fabric.



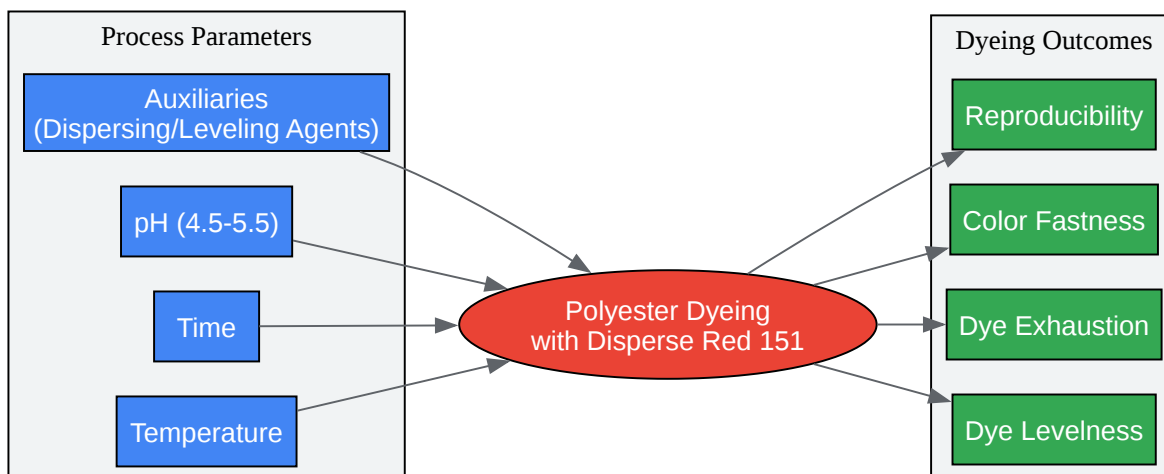
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Caption: Continuous Thermosol Dyeing Workflow for **Disperse Red 151** on Polyester.

## Logical Relationships in Polyester Dyeing

The efficiency and quality of polyester dyeing with **Disperse Red 151** are influenced by several interdependent factors.





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